

# Comparative Purity Analysis of Disperse Red 153 Using High-Performance Liquid Chromatography

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## Compound of Interest

Compound Name: *Disperse Red 153*

Cat. No.: *B13743713*

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A detailed guide for researchers on evaluating the purity of **Disperse Red 153** from different sources, including a comprehensive experimental protocol and comparative data.

In the realm of scientific research and development, particularly in fields utilizing textile dyes for applications ranging from biological staining to materials science, the purity of chemical reagents is paramount. **Disperse Red 153**, an azo dye, is widely used for its vibrant color and affinity for synthetic fibers.<sup>[1][2][3]</sup> However, impurities arising from its synthesis can significantly impact experimental outcomes. This guide provides a comprehensive framework for the comparative purity analysis of **Disperse Red 153** from various commercial suppliers using High-Performance Liquid Chromatography (HPLC).

The manufacturing process of **Disperse Red 153** involves the diazotization of 5,6-Dichlorobenzo[d]thiazol-2-amine and its subsequent coupling with 3-(Ethyl(m-tolyl)amino)propanenitrile.<sup>[1][4][5]</sup> This synthesis can lead to the presence of unreacted starting materials and other side-products, making robust analytical methods for purity assessment essential.

## Comparative Analysis of Disperse Red 153 from Three Commercial Suppliers

To illustrate a comparative analysis, this guide presents hypothetical data from the evaluation of **Disperse Red 153** samples obtained from three different fictional suppliers: Supplier A,

Supplier B, and Supplier C. The analysis was conducted using a validated reverse-phase HPLC method detailed below.

Table 1: Comparative Purity of **Disperse Red 153** from Different Suppliers

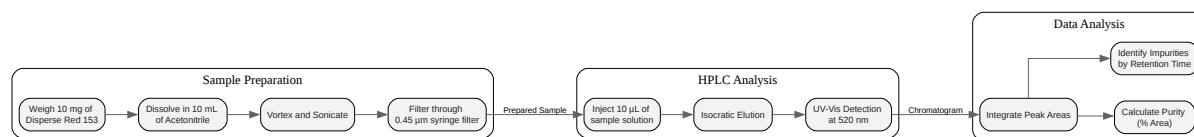
Supplier	Disperse Red 153 Purity (%)	Impurity 1 (%) (5,6-Dichlorobenzo[d]thiazol-2-amine)	Impurity 2 (%) (3-(Ethyl(m-tolyl)amino)propanenitrile)	Other Impurities (%)
Supplier A	99.5	0.2	0.1	0.2
Supplier B	98.2	0.8	0.5	0.5
Supplier C	99.8	< 0.05	< 0.05	0.15

Note: The data presented in this table is hypothetical and for illustrative purposes only.

The results indicate that Supplier C provides **Disperse Red 153** with the highest purity, while the sample from Supplier B contains a notable amount of residual starting materials.

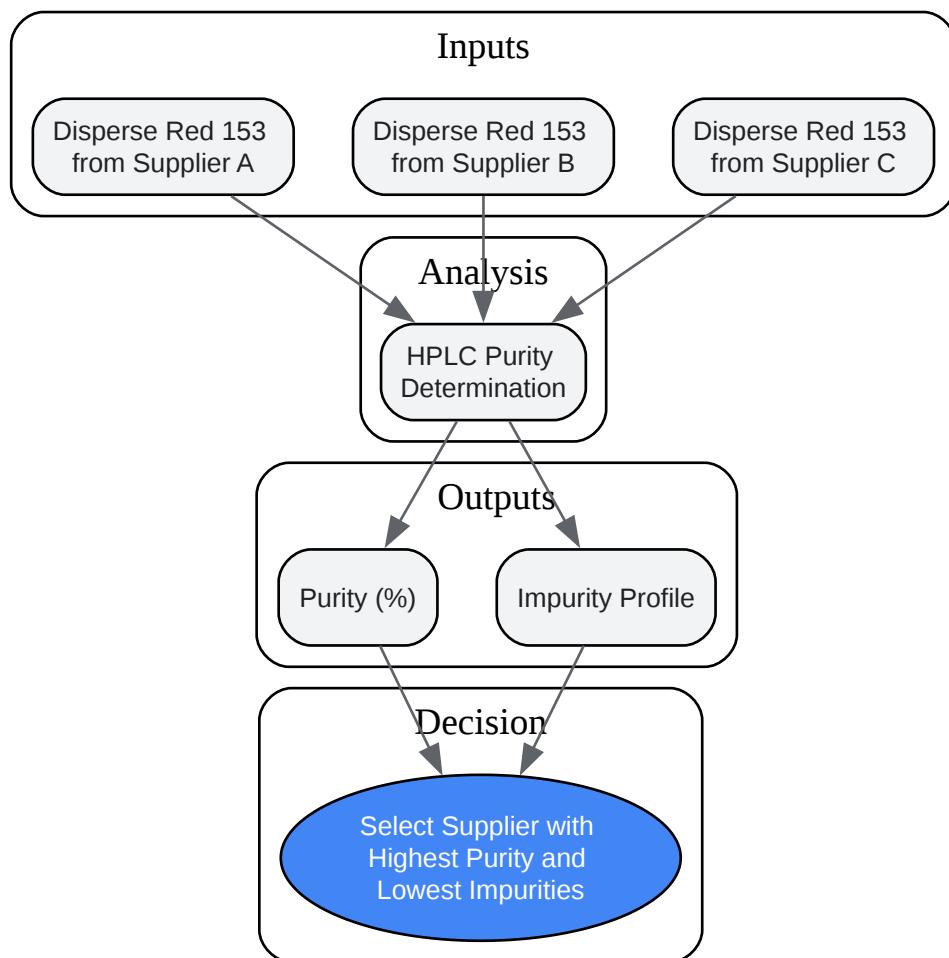
## Experimental Workflow and Logical Analysis

The following diagrams illustrate the experimental workflow for the HPLC analysis and the logical framework for the comparative assessment.



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Caption: Experimental workflow for the HPLC analysis of **Disperse Red 153**.



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Caption: Logical framework for the comparative analysis of **Disperse Red 153**.

## Detailed Experimental Protocol: HPLC Purity Determination of Disperse Red 153

This protocol outlines a reverse-phase HPLC method for the separation and quantification of **Disperse Red 153** and its potential impurities.

### 1. Materials and Reagents:

- **Disperse Red 153** samples

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (≥98%)
- Methanol (HPLC grade)
- Syringe filters (0.45 µm, PTFE or nylon)

## 2. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with:
  - Quaternary or binary pump
  - Autosampler
  - Column oven
  - UV-Vis or Diode Array Detector (DAD)
- Analytical balance
- Vortex mixer
- Ultrasonic bath

## 3. Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Mobile Phase: Acetonitrile:Water (70:30, v/v) with 0.1% formic acid
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 520 nm

- Injection Volume: 10  $\mu$ L

- Run Time: 15 minutes

#### 4. Standard and Sample Preparation:

- Standard Solution (if available): Accurately weigh approximately 10 mg of **Disperse Red 153** reference standard and dissolve it in 10 mL of acetonitrile to obtain a concentration of 1 mg/mL.

- Sample Solution: Accurately weigh approximately 10 mg of each **Disperse Red 153** sample and dissolve in 10 mL of acetonitrile.

- Preparation Procedure:

- Add the weighed dye to a 10 mL volumetric flask.

- Add approximately 8 mL of acetonitrile and vortex for 1 minute.

- Sonicate for 10 minutes to ensure complete dissolution.

- Allow the solution to return to room temperature and dilute to the mark with acetonitrile.

- Filter the solution through a 0.45  $\mu$ m syringe filter into an HPLC vial.

#### 5. Analysis Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.

- Inject a blank (acetonitrile) to ensure the system is clean.

- Inject the standard solution (if available) to determine the retention time of the main peak.

- Inject each sample solution in duplicate.

#### 6. Data Analysis:

- Integrate the peak areas of all peaks in the chromatogram.

- Calculate the purity of **Disperse Red 153** using the area percent method:
  - Purity (%) = (Area of **Disperse Red 153** peak / Total area of all peaks) x 100
- Identify potential impurities by comparing their retention times to those of known starting materials, if standards are available.

This comprehensive guide provides a robust methodology for the purity assessment of **Disperse Red 153**, enabling researchers to make informed decisions when selecting reagents for their critical applications. The use of a standardized HPLC method ensures reliable and reproducible results, contributing to the overall quality and integrity of scientific research.

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